

A Comprehensive Technical Guide to 3-[(2,4-Difluorophenoxy)methyl]-4-methoxybenzaldehyde

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Compound of Interest

Compound Name: 3-[(2,4-Difluorophenoxy)methyl]-4-methoxybenzaldehyde

CAS No.: 438532-37-7

Cat. No.: B1225886

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This technical guide provides an in-depth analysis of **3-[(2,4-Difluorophenoxy)methyl]-4-methoxybenzaldehyde**, a fluorinated aromatic aldehyde of significant interest in synthetic and medicinal chemistry. This document is intended for researchers, scientists, and professionals in drug development, offering a comprehensive overview of its physicochemical properties, a detailed synthesis protocol, rigorous characterization methodologies, and a discussion of its potential applications.

Core Molecular Attributes and Physicochemical Properties

3-[(2,4-Difluorophenoxy)methyl]-4-methoxybenzaldehyde is a substituted benzaldehyde derivative. Its structure is characterized by a central 4-methoxybenzaldehyde core, which is further functionalized at the 3-position with a (2,4-difluorophenoxy)methyl group. This unique combination of a reactive aldehyde, a methoxy group, and a difluorinated phenyl ether moiety

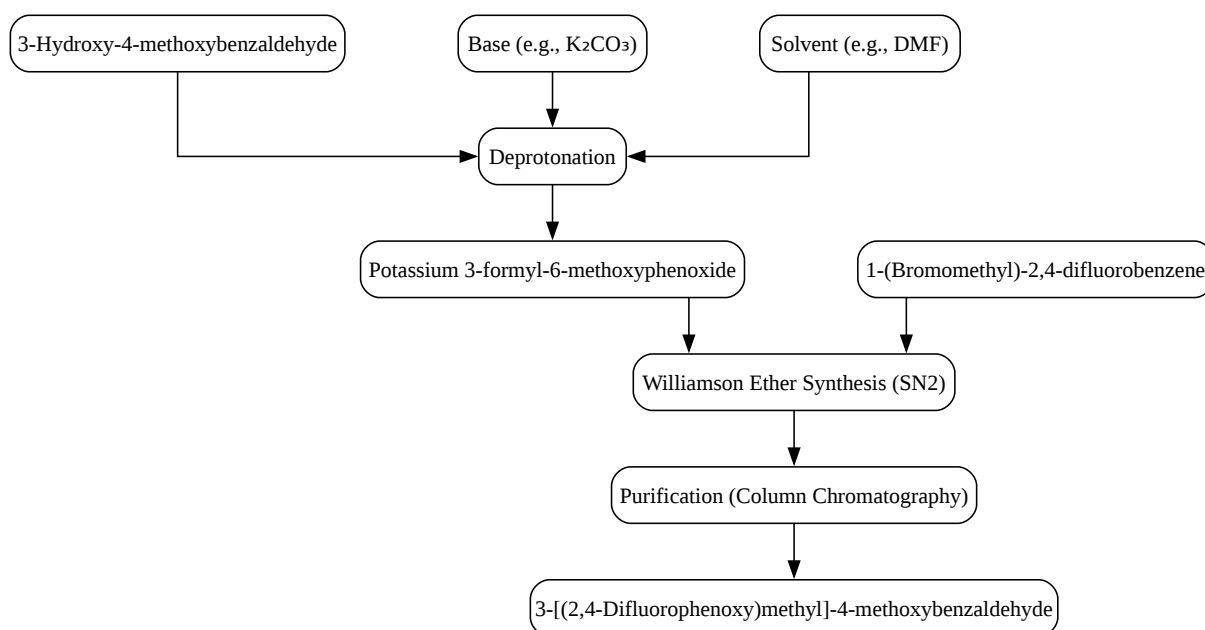
imparts specific chemical and physical properties that make it a valuable building block in organic synthesis.

A summary of its key physicochemical properties is presented in the table below:

Property	Value	Source(s)
Molecular Weight	278.25 g/mol	[1]
Molecular Formula	C ₁₅ H ₁₂ F ₂ O ₃	[1]
CAS Number	438532-37-7	[1]
IUPAC Name	3-[(2,4-Difluorophenoxy)methyl]-4-methoxybenzaldehyde	[1]
Canonical SMILES	<chem>COC1=C(C=C(C=C1)C=O)CO</chem> <chem>C2=C(C=C(C=C2)F)F</chem>	N/A
Physical State	Solid (predicted)	N/A
Solubility	Soluble in common organic solvents (e.g., DCM, EtOAc, THF)	N/A

Synthesis and Purification: A Validated Protocol

The synthesis of **3-[(2,4-Difluorophenoxy)methyl]-4-methoxybenzaldehyde** is typically achieved through a Williamson ether synthesis.[2][3] This classical and robust method involves the nucleophilic substitution of a halide by an alkoxide, and in this case, it is adapted for the formation of an aryl ether. The overall synthetic strategy is depicted in the workflow diagram below.



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Caption: Synthetic workflow for **3-[(2,4-Difluorophenoxy)methyl]-4-methoxybenzaldehyde**.

Step-by-Step Experimental Protocol

Materials:

- 3-Hydroxy-4-methoxybenzaldehyde
- 1-(Bromomethyl)-2,4-difluorobenzene
- Potassium carbonate (K₂CO₃), anhydrous
- N,N-Dimethylformamide (DMF), anhydrous

- Ethyl acetate (EtOAc)
- Hexane
- Saturated aqueous sodium chloride (brine)
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel (for column chromatography)

Procedure:

- To a solution of 3-hydroxy-4-methoxybenzaldehyde (1.0 eq) in anhydrous DMF, add anhydrous potassium carbonate (1.5 eq).
- Stir the resulting suspension at room temperature for 30 minutes to facilitate the formation of the potassium phenoxide.
- Add 1-(bromomethyl)-2,4-difluorobenzene (1.1 eq) to the reaction mixture.
- Heat the reaction to 60-70 °C and monitor its progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction to room temperature and pour it into water.
- Extract the aqueous layer with ethyl acetate (3 x volumes).
- Combine the organic layers, wash with brine, dry over anhydrous MgSO_4 , and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel, using a gradient of hexane and ethyl acetate as the eluent, to afford the pure **3-[(2,4-Difluorophenoxy)methyl]-4-methoxybenzaldehyde**.

Analytical Characterization: A Self-Validating System

The identity and purity of the synthesized **3-[(2,4-Difluorophenoxy)methyl]-4-methoxybenzaldehyde** must be confirmed through a suite of analytical techniques. This multi-

faceted approach ensures a self-validating system for the characterization of the compound.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are essential for elucidating the molecular structure. The predicted chemical shifts and coupling constants provide a unique fingerprint of the molecule.
 - ^1H NMR: Expected signals would include a singlet for the aldehyde proton (~9.8 ppm), aromatic protons with characteristic splitting patterns, a singlet for the methoxy group (~3.9 ppm), and a singlet for the benzylic methylene protons (~5.2 ppm).
 - ^{13}C NMR: The spectrum would show distinct signals for the carbonyl carbon (~191 ppm), aromatic carbons (110-160 ppm), the methoxy carbon (~56 ppm), and the benzylic methylene carbon (~65 ppm).
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to confirm the molecular weight and elemental composition. The expected $[\text{M}+\text{H}]^+$ ion would be observed at m/z 279.0778, corresponding to the molecular formula $\text{C}_{15}\text{H}_{13}\text{F}_2\text{O}_3$.

Chromatographic and Elemental Analysis

- High-Performance Liquid Chromatography (HPLC): HPLC is employed to assess the purity of the final compound. A single, sharp peak under various detection wavelengths would indicate a high degree of purity.
- Elemental Analysis: The elemental composition of the compound can be determined and compared to the theoretical values. The presence of fluorine in organic compounds requires specialized combustion techniques for accurate analysis.[\[4\]](#)[\[5\]](#)

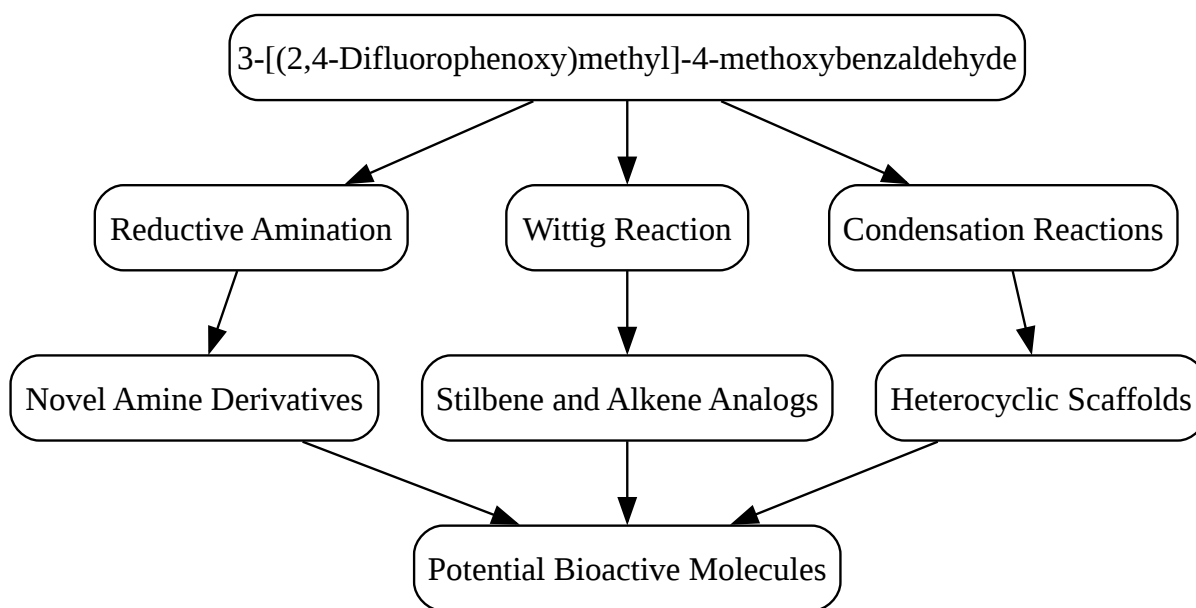
Element	Theoretical %
Carbon (C)	64.75
Hydrogen (H)	4.35
Fluorine (F)	13.65
Oxygen (O)	17.25

Relevance and Potential Applications in Drug Discovery

The structural motifs present in **3-[(2,4-Difluorophenoxy)methyl]-4-methoxybenzaldehyde** suggest its potential as a valuable intermediate in medicinal chemistry. Fluorinated organic compounds often exhibit enhanced metabolic stability, increased binding affinity, and improved pharmacokinetic properties.[6]

The aldehyde functionality serves as a versatile handle for a variety of chemical transformations, including reductive amination, Wittig reactions, and the formation of Schiff bases, allowing for the synthesis of a diverse library of compounds.[7] Derivatives of structurally similar benzaldehydes have shown promise in several therapeutic areas, including oncology and neurodegenerative diseases.[7]

The diagram below illustrates the potential pathways for the derivatization of **3-[(2,4-Difluorophenoxy)methyl]-4-methoxybenzaldehyde** for the development of novel therapeutic agents.



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Caption: Derivatization pathways for drug discovery applications.

Conclusion

3-[(2,4-Difluorophenoxy)methyl]-4-methoxybenzaldehyde is a synthetically accessible and highly versatile fluorinated building block. Its well-defined physicochemical properties, coupled with a reliable synthetic protocol and robust analytical characterization methods, make it an attractive starting material for the development of novel small molecules. The strategic incorporation of fluorine atoms and a reactive aldehyde group provides a strong foundation for its application in medicinal chemistry and drug discovery programs.

References

- Belcher, M. Elementary Analysis of Organic Fluorine Compounds. Analytical Chemistry.
- Thermo Fisher Scientific. CHN Determination in Fluorine-Compounds with the FlashSmart Elemental Analyzer.
- Exeter Analytical Inc. Analyzing Highly Fluorinated Organic Compounds. Technology Networks. 2013-02-26.
- Chemistry Steps. Williamson Ether Synthesis.
- MacKintosh, R. W., & Fewson, C. A. Purification and characterization of benzaldehyde dehydrogenase I from *Acinetobacter calcoaceticus*. Biochemical Journal, 263(3), 833–839.
- MacKintosh, R. W., & Fewson, C. A. Purification and characterization of benzaldehyde dehydrogenase I from *Acinetobacter calcoaceticus*. Biochemical Journal. 1989-11-01.
- Wikipedia. Williamson ether synthesis.
- BYJU'S. Williamson Ether Synthesis reaction.
- Organic Chemistry Tutor. The Williamson Ether Synthesis.
- Master Organic Chemistry. The Williamson Ether Synthesis. 2014-10-24.
- Chemistry Stack Exchange. Fluorine detection in organic compounds. 2021-11-06.
- ResearchGate.
- Liberty University. Novel Tandem Reaction to Synthesize Substituted Benzaldehydes.
- The Royal Society of Chemistry.
- Central Laboratories UCT Prague. Laboratory of Organic Elemental Analysis. 2016-02-01.
- Human Metabolome Database. ¹H NMR Spectrum (1D, 400 MHz, CDCl₃, experimental) (HMDB0029686).
- ACS Publications. Synthesis of Substituted Benzaldehydes via a Two-Step, One-Pot Reduction/Cross-Coupling Procedure. 2019-05-14.
- ChemicalBook. 3-Fluoro-4-methoxybenzaldehyde(351-54-2) ¹³C NMR spectrum.
- Human Metabolome Database. ¹³C NMR Spectrum (1D, 500 MHz, D₂O, predicted) (HMDB0029686).
- Smolecule. 4-((3,3-Difluorocyclobutyl)methoxy)benzaldehyde.

- ChemicalBook. 4-DIFLUOROMETHOXY-3-METHOXY-BENZALDEHYDE synthesis.
- PubChem. 3-Benzyloxy-4-methoxybenzaldehyde.
- Google Patents. CN105732348A - Synthesis method of 3-hydroxyl-4-difluoromethoxyl benzaldehyde.
- Benchchem. **3-[(2,4-Difluorophenoxy)methyl]-4-methoxybenzaldehyde**.
- MDPI. 6-[(2S,3R)-3-(2,4-Difluorophenyl)-3-hydroxy-4-(1H-1,2,4-triazol-1-yl)butan-2-yl]-5-fluoropyrimidine-4-carbaldehyde.
- PubChem. 3,4-Difluoro-2-methoxybenzaldehyde.
- White Rose Research Online. Synthesis of [3-C-13]-2,3-dihydroxy-4-methoxybenzaldehyde.
- Benchchem. The Pivotal Role of 2-(Benzyloxy)-4-fluorobenzaldehyde in Modern Medicinal Chemistry.
- Google Patents. CN107827722B - Synthetic method of 3-ethoxy-4-methoxybenzaldehyde.

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Sources

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 2. Williamson ether synthesis - Wikipedia [en.wikipedia.org]
- 3. byjus.com [byjus.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. documents.thermofisher.com [documents.thermofisher.com]
- 6. Buy 4-((3,3-Difluorocyclobutyl)methoxy)benzaldehyde [smolecule.com]
- 7. pdf.benchchem.com [pdf.benchchem.com]
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